

An In-depth Technical Guide to 1-Chloro-4-methoxybutane

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Compound of Interest

Compound Name: 1-Chloro-4-methoxybutane

Cat. No.: B125409

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This document provides core technical data on **1-Chloro-4-methoxybutane**, a chemical compound relevant to various research and development applications. The information is presented for researchers, scientists, and drug development professionals.

Physicochemical Properties

The fundamental molecular properties of **1-Chloro-4-methoxybutane** are summarized below. These values are essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₅ H ₁₁ ClO ^{[1][2][3][4]}
Molecular Weight	122.59 g/mol ^{[1][2][4][5]}
Exact Mass	122.049843 u ^{[4][6]}

Molecular Structure

The structural formula of a molecule dictates its chemical behavior and interactions. **1-Chloro-4-methoxybutane** consists of a four-carbon butane chain with a chlorine atom at one terminus (position 1) and a methoxy group at the other (position 4).

Caption: Atomic connectivity in **1-Chloro-4-methoxybutane**.

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References

- 1. chemscene.com [chemscene.com]
- 2. scbt.com [scbt.com]
- 3. Butane, 1-chloro-4-methoxy- [webbook.nist.gov]
- 4. 1-Chloro-4-methoxybutane | C5H11ClO | CID 87363 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. 1-Chloro-4-methoxybutane | CAS#:17913-18-7 | Chemsoc [chemsoc.com]
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